

A Comprehensive Technical Guide to Boc-propargylamine

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Compound of Interest

Compound Name: Boc-Propargylamine

Cat. No.: B032232

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This guide provides an in-depth overview of N-tert-Butoxycarbonyl-propargylamine (**Boc-propargylamine**), a key reagent in bioconjugation and medicinal chemistry. It is intended for researchers, scientists, and professionals in the field of drug development. This document details the physicochemical properties, synthesis, and applications of **Boc-propargylamine**, presenting data in a clear and accessible format.

Physicochemical Properties

Boc-propargylamine is a stable, solid compound at room temperature, characterized by the presence of a terminal alkyne and a Boc-protected amine. These functional groups make it a valuable building block in organic synthesis, particularly in click chemistry reactions.

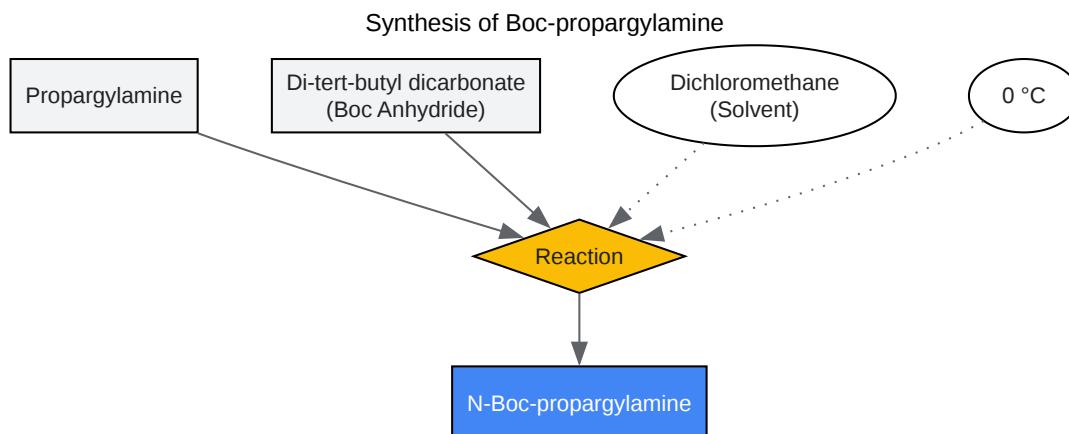
Property	Value	References
Molecular Formula	C8H13NO2	[1][2][3][4][5][6]
Molecular Weight	155.19 g/mol	[1][3][4][5][6]
CAS Number	92136-39-5	[1][2][3][4][7]
Appearance	White solid	[1][4]
Melting Point	40-44 °C	[1][4][8]
Boiling Point	170 °C at 14 mmHg	[1]
Solubility	Soluble in chloroform	[1][5]
Storage Temperature	2-8°C	[4][6][8]

Synthesis of Boc-propargylamine

The standard laboratory synthesis of **Boc-propargylamine** involves the reaction of propargylamine with di-tert-butyl dicarbonate (Boc anhydride). This reaction is typically carried out in a suitable organic solvent, such as dichloromethane, at a reduced temperature to control the exothermic nature of the reaction.

Experimental Protocol

- **Reaction Setup:** Propargylamine is dissolved in dichloromethane in a reaction vessel and cooled to 0 °C in an ice bath.[1]
- **Reagent Addition:** Di-tert-butyl dicarbonate is added dropwise to the cooled solution of propargylamine.[1]
- **Reaction:** The reaction mixture is stirred at 0 °C for one hour.[1]
- **Workup:** The solvent is removed under reduced pressure to yield the crude product.[1]
- **Purification:** The resulting product can be used without further purification or can be purified by column chromatography to yield a white solid.[1]



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A flowchart illustrating the synthesis of **Boc-propargylamine**.

Molecular Structure

The molecular structure of **Boc-propargylamine** features a tert-butoxycarbonyl (Boc) protecting group attached to a propargylamine moiety. The terminal alkyne is a key functional group for various chemical transformations.

A diagram showing the chemical structure of **Boc-propargylamine**.

Applications in Research and Development

Boc-propargylamine is a versatile reagent with significant applications in several areas of chemical and biological research:

- Click Chemistry: The terminal alkyne group allows for facile copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of click chemistry. This enables the efficient and specific labeling of biomolecules.[9]

- Inhibitor Synthesis: It is used as a precursor in the synthesis of various enzyme inhibitors, such as CDC25 phosphatase inhibitors.[1]
- Polysaccharide Analogs: **Boc-propargylamine** is utilized in the synthesis of β -glucan polysaccharide analogs.[1]
- Organic Synthesis: It participates in reactions like the Pauson-Khand reaction to form substituted cyclopentenones.[1]

This technical guide provides a foundational understanding of **Boc-propargylamine**, highlighting its key properties and synthetic route. For further information, researchers are encouraged to consult the cited literature and relevant safety data sheets.

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